

Formamidinium-Based Perovskites: A Comparative Guide to their Optoelectronic Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formamidine hydrochloride*

Cat. No.: *B031339*

[Get Quote](#)

For researchers, scientists, and professionals in materials science and optoelectronics, formamidinium-based perovskites have emerged as a highly promising class of materials for next-generation solar cells and light-emitting devices. Their superior optoelectronic properties and enhanced stability compared to their methylammonium counterparts make them a focal point of intensive research. This guide provides an objective comparison of the key performance metrics of formamidinium-based perovskites, supported by experimental data and detailed methodologies.

Formamidinium (FA) lead iodide (FAPbI₃) perovskites exhibit a more favorable bandgap for single-junction solar cells and greater thermal stability than methylammonium (MA) lead iodide (MAPbI₃) perovskites.[1][2][3] These characteristics translate into higher potential power conversion efficiencies (PCEs) and longer operational lifetimes.[4] However, the structural stability of the photoactive black phase of FAPbI₃ at room temperature remains a challenge, often requiring compositional engineering with other cations or halides to prevent degradation into a non-perovskite yellow phase.[1][2]

Comparative Analysis of Optoelectronic Properties

The selection of the organic cation in the ABX₃ perovskite structure is a critical determinant of the material's optoelectronic properties. The table below summarizes the key performance indicators for formamidinium-based perovskites, with comparisons to methylammonium-based and mixed-cation perovskites.

Property	Formamidinium Lead Iodide (FAPbI ₃)	Methylammonium Lead Iodide (MAPbI ₃)	Mixed Cation/Halide FA-based	Key Differences & Notes
Power Conversion Efficiency (PCE)	Up to 25% [4] [5]	20-22% [4]	>25% [6]	FAPbI ₃ 's narrower bandgap allows for broader light absorption, contributing to higher potential efficiencies. [4] Mixed-cation strategies often yield the highest PCEs by enhancing stability and optimizing the bandgap. [7]
Bandgap (E _g)	~1.45 - 1.51 eV [2] [8]	~1.55 - 1.59 eV [3] [4]	Tunable (e.g., up to 2.23 eV with Br substitution) [2]	The lower bandgap of FAPbI ₃ is closer to the optimal value for single-junction solar cells as predicted by the Shockley-Queisser limit. [1] [2] Halide mixing allows for wide bandgap tunability. [9]
Charge Carrier Mobility (μ)	14 - 27 cm ² V ⁻¹ s ⁻¹ [9] [10]	Generally lower than FAPbI ₃	Varies with composition	Higher charge carrier mobility in FAPbI ₃

contributes to more efficient charge extraction and higher short-circuit currents. [1] However, reported values can vary significantly depending on the measurement technique and film quality.[11] [12]

Photoluminescence (PL) Emission Peak

~830 - 840 nm[13]

~780 - 800 nm

Shifts with bandgap

The PL peak position is directly related to the bandgap of the material.

Carrier Diffusion Length

>1 μm [9][12]

~0.6 μm [12]

Can be enhanced with passivation

Longer diffusion lengths in FAPbI₃ indicate that photogenerated charge carriers can travel further before recombination, leading to higher collection efficiency.[12]

Thermal Stability

More stable; can withstand temperatures >150°C[2]

Degrades at temperatures >85°C[2]

Generally improved over pure FAPbI₃

The larger formamidinium cation provides better structural stability at elevated

temperatures.[1]

[14]

Phase Stability	Metastable α -phase at room temperature, prone to δ -phase conversion[2]	More stable at room temperature	Can be stabilized in the α -phase	Alloying with smaller cations like methylammonium or cesium can stabilize the desired photoactive black perovskite phase (α -phase) of FAPbI ₃ . [2]
-----------------	--	---------------------------------	--	---

Experimental Protocols

Accurate and reproducible characterization of optoelectronic properties is crucial for advancing perovskite research. Below are detailed methodologies for key experiments.

Solar Cell Power Conversion Efficiency (PCE) Measurement

- **Device Fabrication:** Perovskite solar cells are typically fabricated in a layered structure, often consisting of a transparent conductive oxide (e.g., FTO or ITO), an electron transport layer (e.g., TiO₂, SnO₂), the perovskite absorber layer, a hole transport layer (e.g., spiro-OMeTAD), and a metal back contact (e.g., gold or silver).
- **Current-Voltage (J-V) Measurement:** The J-V characteristics are measured using a solar simulator under standard test conditions (STC): 100 mW/cm² (AM 1.5G) illumination and a controlled temperature of 25°C.[15]
- **Scan Parameters:** Due to the hysteretic nature of many perovskite solar cells, it is critical to report the scan direction (forward or reverse bias scan) and scan rate.[15][16] A slow scan rate (e.g., <50 mV/s) or a stabilized power output measurement at the maximum power point is recommended for more accurate efficiency determination.[17]

- External Quantum Efficiency (EQE): EQE, also known as Incident Photon-to-Current Conversion Efficiency (IPCE), is measured to determine the cell's efficiency at converting photons of a specific wavelength into charge carriers. The integrated short-circuit current density from the EQE spectrum should be compared with the J-V measurement for validation.^[16]

Bandgap Determination (UV-Visible Spectroscopy and Photoluminescence)

- UV-Visible Absorption Spectroscopy:
 - A thin film of the perovskite material is deposited on a transparent substrate (e.g., glass or quartz).
 - The absorbance spectrum is measured using a UV-Vis spectrophotometer.
 - The optical bandgap is determined by plotting $(\alpha h\nu)^2$ versus photon energy ($h\nu$), where α is the absorption coefficient, and extrapolating the linear portion of the curve to the energy axis (a Tauc plot).
- Photoluminescence (PL) Spectroscopy:
 - The perovskite film is excited with a laser or LED with an energy above its bandgap.
 - The emitted light is collected and analyzed by a spectrometer to obtain the PL spectrum.
 - The peak emission energy provides a direct measure of the bandgap.

Charge Carrier Mobility Measurement (Time-Resolved Terahertz Spectroscopy)

- Principle: Time-resolved terahertz (THz) spectroscopy is a non-contact optical pump-probe technique that measures the change in THz transmission through a material following photoexcitation. The change in photoconductivity is directly proportional to the product of the charge carrier density and their mobility.
- Procedure:

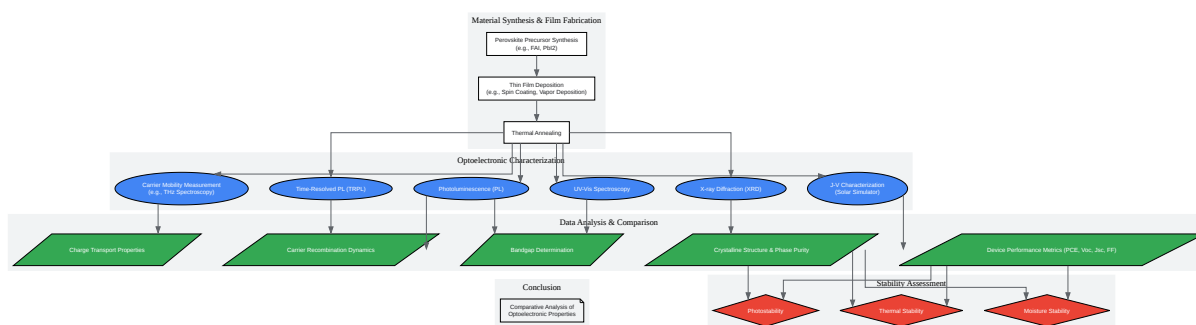
- An ultrafast laser pulse (the "pump") excites the perovskite thin film, generating charge carriers.
- A time-delayed THz pulse (the "probe") is transmitted through the photoexcited region.
- The change in the transmitted THz electric field is measured as a function of the pump-probe delay time.
- By analyzing the frequency-dependent complex photoconductivity, the charge carrier mobility and recombination dynamics can be extracted.[\[10\]](#)

Stability Testing

- **Thermal Stability:** Devices or films are subjected to prolonged heating at a specific temperature (e.g., 85°C or 150°C) in a controlled atmosphere (e.g., nitrogen or ambient air), and their performance parameters (PCE, J-V curves) or structural properties (XRD) are monitored over time.[\[2\]](#)
- **Moisture Stability:** The stability against humidity is assessed by exposing the samples to a controlled humidity environment (e.g., 50% relative humidity) at room temperature and tracking their properties over time.[\[18\]](#)
- **Photostability:** Devices are continuously illuminated under simulated sunlight (e.g., 1-sun intensity) at a controlled temperature, and their performance is periodically measured to evaluate their operational stability.

Logical Workflow for Comparative Analysis

The following diagram illustrates the logical workflow for comparing the optoelectronic properties of formamidinium-based perovskites.



[Click to download full resolution via product page](#)

Caption: Workflow for comparing formamidinium perovskite optoelectronics.

In conclusion, formamidinium-based perovskites offer a compelling path toward highly efficient and stable photovoltaic and light-emitting applications. While challenges related to phase

stability persist, ongoing research into compositional engineering, additive manufacturing, and passivation strategies continues to unlock their full potential.[5][19][20] This guide provides a foundational understanding of their optoelectronic properties and the experimental rigor required to evaluate them, serving as a valuable resource for researchers in the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. ossila.com [ossila.com]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. dspace.mit.edu [dspace.mit.edu]
- 7. The compatibility of methylammonium and formamidinium in mixed cation perovskite: the optoelectronic and stability properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
- 9. Charge-Carrier Dynamics and Mobilities in Formamidinium Lead Mixed-Halide Perovskites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. www-herz.physics.ox.ac.uk [www-herz.physics.ox.ac.uk]
- 11. pubs.aip.org [pubs.aip.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. researchgate.net [researchgate.net]
- 15. pubs.acs.org [pubs.acs.org]
- 16. researchgate.net [researchgate.net]

- 17. How reliable are efficiency measurements of perovskite solar cells? The first inter-comparison, between two accredited and eight non-accredited labora ... - Journal of Materials Chemistry A (RSC Publishing) DOI:10.1039/C7TA05609E [pubs.rsc.org]
- 18. Comparative Performance Analysis of MAPbI₃ and FAPbI₃ Perovskites: Study of Optoelectronic Properties and Stability [scirp.org]
- 19. pubs.acs.org [pubs.acs.org]
- 20. Engineering the passivation routes of perovskite films towards high performance solar cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Formamidinium-Based Perovskites: A Comparative Guide to their Optoelectronic Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031339#comparing-the-optoelectronic-properties-of-formamidine-based-perovskites]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com